

Application Note: Functional Group Identification in Ethyl Salicylate using FTIR Spectroscopy

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Compound of Interest		
Compound Name:	Ethyl Salicylate	
Cat. No.:	B7769798	Get Quote

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Introduction

Fourier Transform Infrared (FTIR) spectroscopy is a powerful analytical technique for the identification of functional groups in molecules. By measuring the absorption of infrared radiation by a sample, an FTIR spectrum is generated, which provides a unique molecular "fingerprint." This application note details the use of FTIR spectroscopy for the characterization of **Ethyl Salicylate**, an organic ester widely used in fragrances, flavors, and pharmaceutical formulations. The identification of its key functional groups—hydroxyl, ester, and aromatic ring —is critical for quality control, purity assessment, and formulation development.

Functional Groups in Ethyl Salicylate

Ethyl Salicylate ($C_9H_{10}O_3$) possesses several distinct functional groups that give rise to characteristic absorption bands in the infrared spectrum. These include:

- Hydroxyl (-OH) group: Attached to the aromatic ring (phenolic).
- Carbonyl (C=O) group: Part of the ester functional group.
- Carbon-Oxygen (C-O) single bond: Also part of the ester group.



- Aromatic ring (C=C): The benzene ring structure.
- Alkyl (C-H) groups: From the ethyl substituent and the aromatic ring.

Data Presentation: FTIR Peak Analysis for Ethyl Salicylate

The following table summarizes the characteristic infrared absorption peaks for **ethyl salicylate**, aiding in the rapid identification of its functional groups.

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Functional Group Assignment
~3180	Strong, Broad	O-H Stretch	Phenolic Hydroxyl
~3065	Medium	C-H Stretch	Aromatic
~2980	Medium	C-H Stretch	Aliphatic (Ethyl group)
~1680	Strong, Sharp	C=O Stretch	Ester Carbonyl
~1610 & ~1485	Medium-Strong	C=C Stretch	Aromatic Ring
~1440	Medium	C-H Bend	Aliphatic (Ethyl group)
~1295	Strong	C-O Stretch	Ester
~1245	Strong	O-H Bend	Phenolic Hydroxyl
~1135 & ~1085	Strong	C-O Stretch	Ester and Ether-like linkage
~755	Strong	C-H Out-of-plane Bend	Ortho-substituted Aromatic Ring

Experimental Protocols

This section provides detailed methodologies for the FTIR analysis of **ethyl salicylate** using two common techniques for liquid samples: the Transmission (Liquid Film) method and the Attenuated Total Reflectance (ATR) method.



Protocol 1: Transmission Spectroscopy (Liquid Film Method)

This method involves creating a thin film of the liquid sample between two infrared-transparent salt plates.

Materials:

- FTIR Spectrometer
- Ethyl Salicylate sample
- Infrared-transparent salt plates (e.g., NaCl or KBr)
- Pipette or dropper
- Cleaning solvent (e.g., anhydrous isopropanol or acetone)
- · Lens tissue

Procedure:

- Instrument Preparation:
 - Ensure the FTIR spectrometer is powered on and has completed its startup diagnostics.
 - Perform a background scan to acquire a spectrum of the ambient atmosphere (air). This
 will be subtracted from the sample spectrum.
- Sample Preparation:
 - Clean the salt plates thoroughly with the appropriate solvent and dry them completely using a gentle stream of nitrogen or by carefully wiping with lens tissue.
 - Place one to two drops of the **ethyl salicylate** sample onto the center of one salt plate.
 - Carefully place the second salt plate on top of the first, spreading the liquid into a thin, uniform film. Avoid trapping air bubbles.



Data Acquisition:

- Place the assembled salt plates into the sample holder of the FTIR spectrometer.
- Acquire the FTIR spectrum of the sample. A typical scan range is 4000 cm⁻¹ to 400 cm⁻¹.
 To improve the signal-to-noise ratio, co-add multiple scans (e.g., 16 or 32 scans).
- Post-Analysis:
 - Remove the salt plates from the spectrometer.
 - Disassemble the plates and clean them immediately with the appropriate solvent to prevent sample residue from damaging the plate surfaces.
 - Store the clean, dry plates in a desiccator.

Protocol 2: Attenuated Total Reflectance (ATR) Spectroscopy

ATR is a versatile technique that requires minimal sample preparation and is ideal for analyzing liquid samples directly.

Materials:

- FTIR Spectrometer with an ATR accessory (e.g., with a diamond or zinc selenide crystal)
- Ethyl Salicylate sample
- Pipette or dropper
- Cleaning solvent (e.g., isopropanol or ethanol)
- Soft, lint-free wipes

Procedure:

Instrument Preparation:

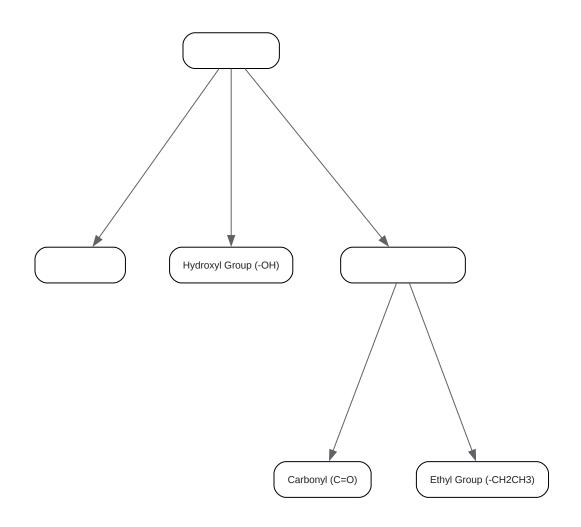


- Ensure the FTIR spectrometer and ATR accessory are properly installed and initialized.
- Clean the surface of the ATR crystal with the cleaning solvent and a soft wipe.
- Acquire a background spectrum with the clean, empty ATR crystal. This will account for the absorbance of the crystal and the surrounding environment.
- Sample Application:
 - Place a small drop of ethyl salicylate directly onto the center of the ATR crystal, ensuring the crystal surface is completely covered.
- Data Acquisition:
 - Initiate the sample scan. The infrared beam will penetrate a short distance into the sample, and the resulting spectrum will be recorded.
 - Use a typical scan range of 4000 cm⁻¹ to 400 cm⁻¹ and co-add multiple scans for better data quality.
- Post-Analysis:
 - After the measurement is complete, thoroughly clean the ethyl salicylate from the ATR crystal using a soft wipe and the appropriate cleaning solvent.
 - Perform a final clean scan to ensure no sample residue remains.

Visualizations

Logical Relationship of Functional Groups in Ethyl Salicylate



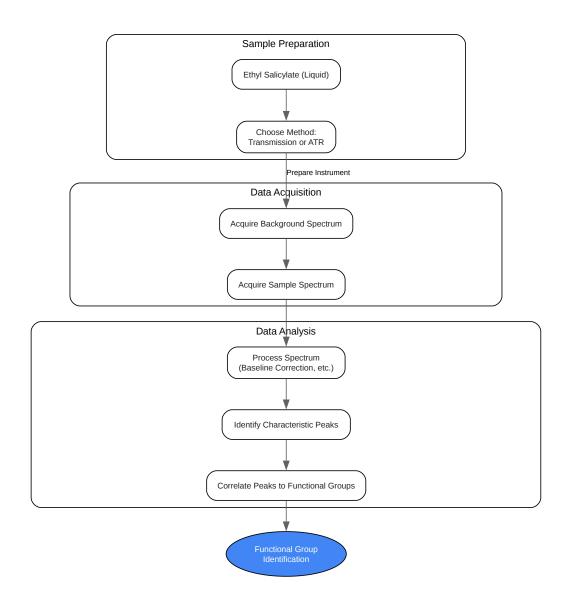


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Caption: Molecular structure of **Ethyl Salicylate**.

Experimental Workflow for FTIR Analysis





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Caption: FTIR analysis workflow.

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